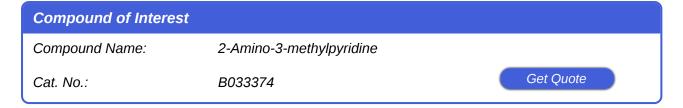


# A Technical Guide to 2-Amino-3-methylpyridine for Drug Development Professionals

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An In-depth Review of the Synthesis, Properties, and Applications of a Key Pharmaceutical Intermediate

#### Introduction

2-Amino-3-picoline, systematically known in IUPAC nomenclature as 3-methylpyridin-2-amine, is a pivotal chemical intermediate in the pharmaceutical and agrochemical industries.[1][2] Its structural motif, a pyridine ring substituted with both an amino and a methyl group, provides a versatile scaffold for the synthesis of complex molecules and active pharmaceutical ingredients (APIs).[1][3] This technical guide offers a comprehensive overview of **2-Amino-3-methylpyridine** (CAS No: 1603-40-3), detailing its physicochemical properties, established synthesis protocols, and significant applications in drug discovery and development.[4]

### **Physicochemical and Computational Data**

Accurate characterization of a chemical intermediate is fundamental for its effective use in synthesis and process development. The properties of **2-Amino-3-methylpyridine** are well-documented, ensuring reliability and reproducibility in experimental settings. A purity of 97% or higher is typically required for pharmaceutical applications to ensure the quality and yield of the final drug product.[3]

Table 1: Physicochemical Properties of 2-Amino-3-methylpyridine



Property	Value	Reference(s)
CAS Number	1603-40-3	[2][4]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	[4][5]
Molecular Weight	108.14 g/mol	[4][5]
IUPAC Name	3-methylpyridin-2-amine	[2]
Synonyms	2-Amino-3-picoline, 3-Methyl- 2-pyridinamine	[2][6]
Appearance	White to light orange/yellow solid or liquid	[6]
Melting Point	29-32°C (lit.)	[7]
Boiling Point	221-222°C (lit.)	[8]
Density	1.073 g/mL at 25°C (lit.)	
Flash Point	118°C (244.4°F) - closed cup	[7]
Refractive Index	n20/D 1.5823 (lit.)	

Table 2: Computed Molecular Properties

Property	Value	Reference(s)
Topological Polar Surface Area (TPSA)	38.91 Ų	[5]
LogP (octanol-water partition coeff.)	0.97222	[5]
Hydrogen Bond Donors	1	[5]
Hydrogen Bond Acceptors	2	[5]
Rotatable Bonds	0	[5]

## **Synthesis and Experimental Protocols**



The synthesis of **2-Amino-3-methylpyridine** is a critical process for its application as a building block. Several methods have been reported for its preparation. Below is a detailed experimental protocol for a common laboratory-scale synthesis.

## Experimental Protocol: Hofmann Rearrangement for Synthesis

This protocol is based on a Hofmann rearrangement of 3-methyl-2-pyridinecarboxamide.[9]

Objective: To synthesize **2-Amino-3-methylpyridine** from 3-methyl-2-pyridinecarboxamide.

#### Materials:

- 3-methyl-2-pyridinecarboxamide
- Sodium hydroxide (NaOH) aqueous solution (12%)
- Liquid bromine (Br<sub>2</sub>)
- · Ethyl acetate
- Ice-salt water bath
- Standard laboratory glassware and extraction apparatus

#### Methodology:

- Preparation of Sodium Hypobromite Solution:
  - Cool 320 mL of 12% NaOH aqueous solution to 0-5°C using an ice-salt water bath.
  - Slowly add 25 mL of liquid bromine dropwise to the cooled NaOH solution while maintaining the temperature.
  - After the addition is complete, keep the solution at this temperature for 30 minutes to ensure the formation of sodium hypobromite.[9]
- Hofmann Reaction:

#### Foundational & Exploratory





- Dissolve the starting material, 3-methyl-2-pyridinecarboxamide, in 250 mL of 12% NaOH aqueous solution.
- Add the freshly prepared sodium hypobromite solution dropwise to the carboxamide solution at 0°C. The solid will gradually dissolve.[9]
- Once the addition is complete, raise the temperature of the reaction mixture to 60°C for 30 minutes.
- · Extraction and Purification:
  - Cool the reaction solution.
  - Perform liquid-liquid extraction three times using 250 mL of ethyl acetate for each extraction.
  - Combine the organic phases and wash them twice with 50 mL of water.
  - Dry the organic phase and concentrate it to obtain the crude product as a red liquid.
  - Purify the crude product by reduced pressure distillation, collecting the fraction at 107-108.5°C and 2.67 kPa.[9]

The following diagram illustrates the logical workflow of this synthesis protocol.





#### Synthesis Workflow for 2-Amino-3-methylpyridine

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Synthesis Workflow Diagram



# **Applications in Drug Development and Organic Synthesis**

**2-Amino-3-methylpyridine** is a high-value intermediate due to its dual functionality as both an amine and a substituted pyridine.[1] This structure makes it a versatile building block for a range of pharmaceutical and agrochemical compounds.[1]

#### **Key Application Areas:**

- Active Pharmaceutical Ingredients (APIs): It serves as a crucial precursor in the synthesis of various APIs.[1] Its structural elements are incorporated into drugs for treating a wide array of conditions.[1] For instance, it is a known intermediate in the synthesis of drugs like Pemirolast and Lumacaftor.[10]
- Medicinal Chemistry: Pyridine and its derivatives are known to be involved in a wide range of bioactivities.[11] The 2-aminopyridine scaffold, in particular, is a precursor for heterocyclic compounds with medicinal value.[11] Research has shown that derivatives can exhibit antimicrobial, anti-inflammatory, anti-HIV, and antitumor activities.[9][12]
- Nitric Oxide Synthase Inhibition: The compound itself has been identified as a nitric oxide synthase inhibitor.[9]
- Coordination Chemistry: The pyridine nitrogen and the exocyclic amino group are effective
  coordination sites. Complexes of 2-Amino-3-methylpyridine with metals like Copper(II) and
  Silver(I) have been synthesized and studied for their potential biological applications,
  including antibacterial and antioxidant activities.[12]
- Agrochemicals: It is used in the development of effective pesticides and herbicides, contributing to crop protection.[1]

The diagram below illustrates the relationship between the core structure of **2-Amino-3-methylpyridine** and its diverse applications.





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